

2-(2-Chloro-4-hydroxyphenyl)acetic Acid: Structural Analysis, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-(2-Chloro-4-hydroxyphenyl)acetic acid

CAS No.: 81720-84-5

Cat. No.: B2697001

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Executive Summary

2-(2-Chloro-4-hydroxyphenyl)acetic acid (CAS: 81720-84-5) is a specialized aromatic carboxylic acid primarily recognized as a metabolic intermediate in the biodegradation of chlorophenoxy herbicides.^[1] Structurally, it consists of a phenylacetic acid backbone functionalized with a chlorine atom at the ortho position and a hydroxyl group at the para position relative to the acetic acid moiety.

While less commercially ubiquitous than its isomer 3-chloro-4-hydroxyphenylacetic acid, this compound is of significant interest in environmental chemistry as a stable catabolite of 2,4-Dichlorophenoxyacetic acid (2,4-D) in fungal pathways (*Aspergillus niger*). In drug discovery, its scaffold serves as a versatile building block for polysubstituted aminophenols and potential auxin-mimicking agrochemicals.^[1]

Chemical Identity & Structural Analysis

Nomenclature and Identifiers

Property	Detail
IUPAC Name	2-(2-Chloro-4-hydroxyphenyl)acetic acid
Common Synonyms	2-Chloro-4-hydroxybenzeneacetic acid; 2,4-CHPAA
CAS Registry Number	81720-84-5
Molecular Formula	C ₈ H ₇ ClO ₃
Molecular Weight	186.59 g/mol
SMILES	<chem>OC(=O)CC1=C(Cl)C=C(O)C=C1</chem>

Structural Features & Electronic Properties

The molecule features a trisubstituted benzene ring with distinct electronic zones:

- Acetic Acid Group (-CH₂COOH) at Position 1: Acts as a weak activator.^[1] The methylene spacer isolates the carboxyl group from direct conjugation with the ring, maintaining a pKa typical of phenylacetic acids (~4.0).
- Chlorine Atom at Position 2 (Ortho): Exerts a strong inductive electron-withdrawing effect (-I), which increases the acidity of the neighboring methylene protons and potentially influences the pKa of the carboxylic acid via a field effect. Sterically, it hinders the ortho position, directing electrophilic attack to the remaining open positions.
- Hydroxyl Group at Position 4 (Para): A strong electron-donating group (+M) that activates the ring.^[1] Its position para to the acetic acid chain creates a "push-pull" electronic environment, making the ring susceptible to further oxidation or electrophilic aromatic substitution at position 5.

Physicochemical Properties

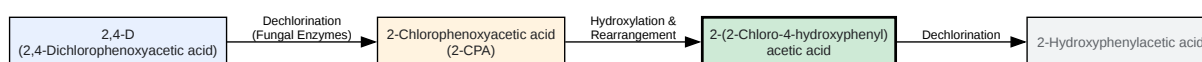
The following data aggregates experimental observations and high-confidence predictive models (ACD/Labs, EPISuite).

Property	Value / Description	Source/Note
Physical State	Solid (Crystalline Powder)	Experimental
Melting Point	~110 – 125 °C (Predicted)	Based on isomer (3-Cl: 110°C) and amide deriv. (123°C)
Solubility	Soluble in DMSO, Methanol, Ethanol. Sparingly soluble in water.	Polar organic solvents preferred
pKa (Acid)	3.85 ± 0.10	Predicted (Acidic shift due to ortho-Cl)
pKa (Phenol)	9.2 ± 0.2	Predicted
LogP	1.65	Predicted (Lipophilic)
H-Bond Donors	2 (Carboxyl-OH, Phenol-OH)	
H-Bond Acceptors	3	

Synthesis & Manufacturing

Biological Origin (Metabolic Pathway)

The compound is naturally generated during the degradation of the herbicide 2,4-D by fungi such as *Aspergillus niger*.^[2] This pathway involves a complex rearrangement where the phenoxy ether linkage is modified to a phenylacetic acid structure.^[1]



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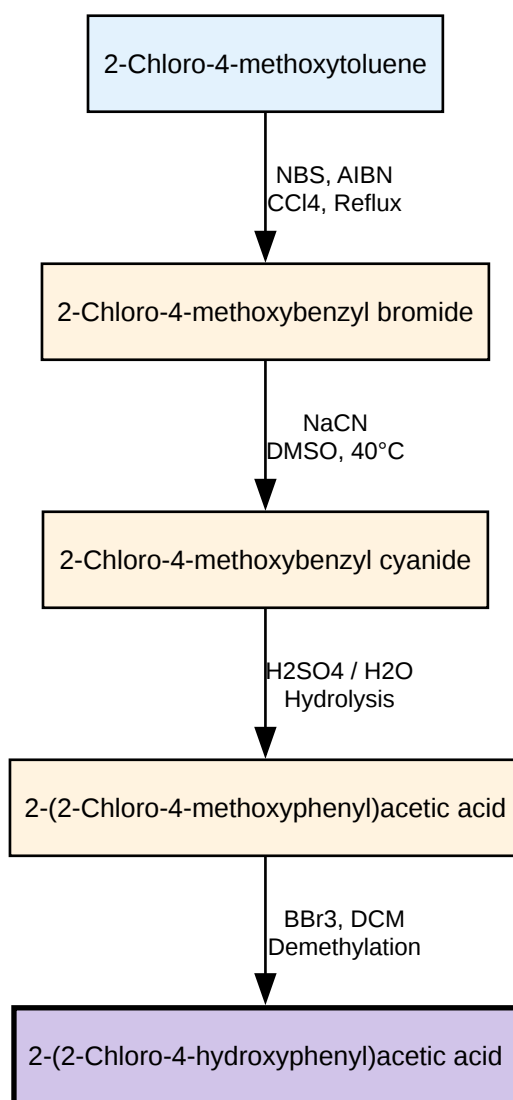
Figure 1: Metabolic degradation pathway of 2,4-D in *Aspergillus niger* yielding **2-(2-Chloro-4-hydroxyphenyl)acetic acid**.

Laboratory Synthesis (Recommended Route)

Direct chlorination of 4-hydroxyphenylacetic acid yields the 3-chloro isomer due to the ortho-directing power of the phenol. To synthesize the 2-chloro isomer, a directed approach starting from 2-chloro-4-methoxytoluene is required to ensure correct regiochemistry.

Protocol: Nitrile Hydrolysis Route

- Radical Bromination: React 2-chloro-4-methoxytoluene with N-bromosuccinimide (NBS) and AIBN in CCl_4 to form 2-chloro-4-methoxybenzyl bromide.
- Cyanation: Treat the benzyl bromide with NaCN in DMSO/Ethanol to yield 2-chloro-4-methoxybenzyl cyanide.^[1]
- Hydrolysis: Reflux the nitrile in conc. HCl/Acetic Acid.^{[3][4]} This step simultaneously hydrolyzes the nitrile to the carboxylic acid and demethylates the ether (if conditions are harsh enough) or requires a separate BBr_3 demethylation step.^[1]



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Figure 2: Retrosynthetic pathway for the laboratory production of the 2-chloro isomer.

Applications in Research & Development

Environmental Biomarker

The presence of **2-(2-chloro-4-hydroxyphenyl)acetic acid** in soil or culture media is a specific indicator of fungal remediation activity against chlorophenoxy herbicides. Researchers use this metabolite to assess the efficacy of *Aspergillus* strains in bioremediation projects.

Pharmaceutical Scaffold

The compound serves as a precursor for N-(2-chloro-4-hydroxyphenyl)acetamides and other aminophenol derivatives.^[1] The ortho-chlorine atom provides a handle for transition-metal catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura), allowing the expansion of the scaffold into complex drug candidates targeting oxidative stress pathways.

Agrochemical Design

Due to its structural similarity to the natural auxin Indole-3-acetic acid (IAA), this compound and its esters are investigated for auxin-mimicking activity. The steric bulk of the chlorine atom at position 2 can effectively block metabolic degradation in plants, potentially creating long-lasting growth regulators.

Safety & Handling (GHS Classification)

Signal Word: WARNING

Hazard Statement	Code	Description
H315	Skin Irrit. 2	Causes skin irritation. ^[1]
H319	Eye Irrit. 2A	Causes serious eye irritation.
H335	STOT SE 3	May cause respiratory irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the phenol group.
- Disposal: Dispose of as halogenated organic waste.^[1]

References

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